

# safety data sheet (SDS) for 4-Butylbenzyl Bromide

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## Compound of Interest

Compound Name: 4-Butylbenzyl Bromide

Cat. No.: B076339

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## Chemical Identification and Physical Properties

4-tert-Butylbenzyl bromide is an organic compound characterized by a benzyl group substituted with a tert-butyl group at the para position and a bromine atom attached to the methylene group.<sup>[1]</sup> It is primarily used as a laboratory chemical and an intermediate in the synthesis of pharmaceuticals and agrochemicals.<sup>[1][2]</sup>

Table 1: Chemical Identification

Identifier	Value
IUPAC Name	1-(bromomethyl)-4-(tert-butyl)benzene
Synonyms	alpha-Bromo-4-(tert-butyl)toluene, 1-Bromomethyl-4-tert-butylbenzene
CAS Number	18880-00-7
Molecular Formula	C <sub>11</sub> H <sub>15</sub> Br
Molecular Weight	227.14 g/mol
InChI Key	QZNQSIHCDAGZIA-UHFFFAOYSA-N
SMILES String	<chem>CC(C)(C)c1ccc(CBr)cc1</chem>

Table 2: Physical and Chemical Properties

Property	Value
Physical State	Liquid
Appearance	Colorless to light yellow liquid[3]
Odor	Aromatic[1]
Melting Point	8-12 °C[2]
Boiling Point	93-94 °C at 1.5 mmHg[2]
Density	1.236 g/mL at 25 °C[2]
Refractive Index	n <sub>20/D</sub> 1.545[2]
Flash Point	110 °C (230 °F) - closed cup[2]
Solubility	Soluble in organic solvents like ether and chloroform; limited solubility in water[1]

## Hazard Identification and Classification

4-tert-Butylbenzyl bromide is classified as a hazardous chemical and requires careful handling.  
[4]

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage[5]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage[5]
Corrosive to Metals	1	H290: May be corrosive to metals[5]

The signal word for this chemical is "Danger".[4] It is also described as a lachrymator, a substance that causes tearing.[6]

## Experimental Protocols and Safety Measures

Detailed protocols for the safe handling, storage, and emergency response are crucial when working with 4-tert-Butylbenzyl bromide.

### Handling and Storage

- **Handling:** Always handle this chemical in a well-ventilated area or under a chemical fume hood.<sup>[7]</sup> Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a face shield.<sup>[2]</sup><sup>[7]</sup> Avoid breathing mist, vapors, or spray.<sup>[4]</sup> Do not allow the substance to come into contact with eyes, skin, or clothing.<sup>[4]</sup> After handling, wash hands and any exposed skin thoroughly.<sup>[4]</sup>
- **Storage:** Store in a cool, dry, and well-ventilated area, away from incompatible materials such as acids, strong oxidizing agents, and strong bases. Keep the container tightly closed and store in a designated corrosives area.<sup>[7]</sup>

### First-Aid Measures

Immediate medical attention is required in case of exposure.<sup>[4]</sup>

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids.<sup>[4]</sup> Remove contact lenses if present and easy to do so. Continue rinsing.<sup>[4]</sup>
- **Skin Contact:** Immediately remove all contaminated clothing and shoes.<sup>[4]</sup> Wash the affected area with soap and plenty of water for at least 15 minutes.<sup>[4]</sup>
- **Inhalation:** Move the victim to fresh air and keep them at rest in a position comfortable for breathing.<sup>[4]</sup> If breathing is difficult, administer oxygen. If the victim is not breathing, give artificial respiration.<sup>[4]</sup>
- **Ingestion:** Rinse the mouth with water. Do NOT induce vomiting.<sup>[4]</sup>

### Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use alcohol-resistant foam, dry chemical, or carbon dioxide.<sup>[8]</sup>

- **Specific Hazards:** Thermal decomposition can produce carbon monoxide, carbon dioxide, and hydrogen halides.[4]
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4]

## Accidental Release Measures

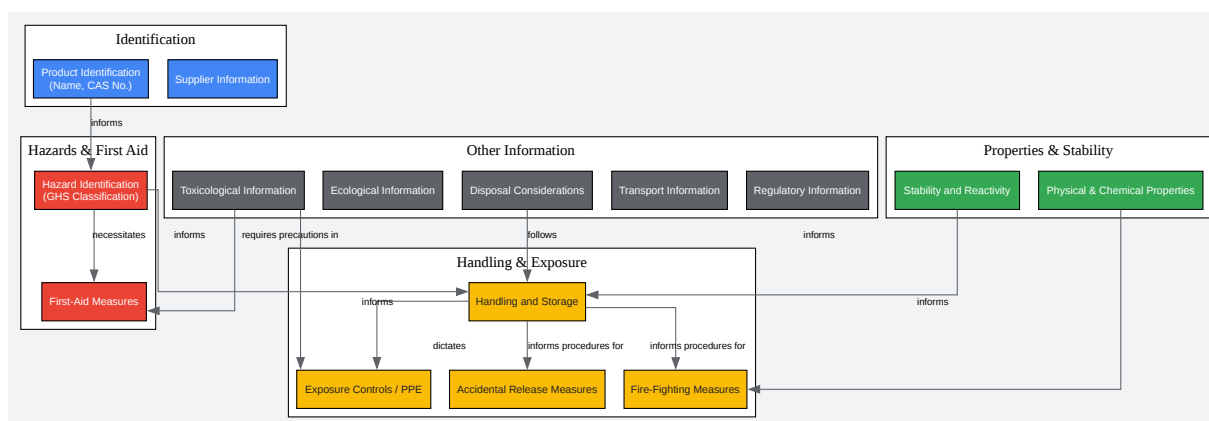
- **Personal Precautions:** Ensure adequate ventilation and wear appropriate personal protective equipment.[4]
- **Containment and Cleanup:** For spills, soak up the material with an inert absorbent material such as sand, silica gel, or universal binder.[4] Collect the absorbed material into a suitable, closed container for disposal.[4] Do not allow the chemical to enter the environment.[4]

## Toxicological and Ecological Information

- **Toxicological Information:** The toxicological properties of 4-tert-Butylbenzyl bromide have not been fully investigated.[4] No acute toxicity information is available.[4]
- **Ecological Information:** Information regarding the persistence, degradability, bioaccumulation, and mobility of this chemical is not readily available.[4] It is advised not to empty this chemical into drains.[4]

## Visualization of SDS Information Flow

The following diagram illustrates the logical flow of information presented in a Safety Data Sheet, from identification to disposal.



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Caption: Logical flow of key sections in a Safety Data Sheet (SDS).

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